

# Comparative Crystallographic Analysis of Aminopyrazine and Aminopyridine Derivatives

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## Compound of Interest

Compound Name: *5-Bromo-3-methoxypyrazin-2-amine*

Cat. No.: *B134139*

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A guide for researchers, scientists, and drug development professionals on the structural analysis of halogenated amino-heterocyclic compounds.

## Introduction

X-ray crystallography is an indispensable technique in drug discovery and development, providing precise three-dimensional structural information of molecules. This data is crucial for understanding structure-activity relationships (SAR), optimizing lead compounds, and designing novel therapeutics. This guide provides a comparative analysis of the single-crystal X-ray diffraction data for two related heterocyclic amines: 2-amino-3-chloropyrazine and 2-amino-5-bromopyridine.

Due to the limited availability of public crystallographic data for **5-Bromo-3-methoxypyrazin-2-amine** and its direct derivatives, this guide utilizes these two structurally analogous compounds to illustrate the principles of comparative crystallographic analysis. Both feature a halogen substituent and an amino group on a nitrogen-containing aromatic ring, making them relevant models for understanding intermolecular interactions and crystal packing.

## Comparative Crystallographic Data

The following table summarizes the key crystallographic parameters for 2-amino-3-chloropyrazine and 2-amino-5-bromopyridine, allowing for a direct comparison of their crystal structures.

Parameter	2-Amino-3-chloropyrazine[1]	2-Amino-5-bromopyridine[1]
Formula	C <sub>4</sub> H <sub>4</sub> ClN <sub>3</sub>	C <sub>5</sub> H <sub>5</sub> BrN <sub>2</sub>
Formula Weight	129.55 g/mol	173.01 g/mol
Crystal System	Orthorhombic	Monoclinic
Space Group	Pbca	P 1 21/c 1
Unit Cell Dimensions		
a	13.880(4) Å	13.80 Å
b	10.685(4) Å	5.839 Å
c	7.196(4) Å	7.687 Å
α	90°	90°
β	90°	106.04°
γ	90°	90°
Volume	1067(1) Å <sup>3</sup>	Not specified
Z	8	4
Density (calculated)	1.612 g/cm <sup>3</sup>	Not specified
Density (observed)	1.60 g/cm <sup>3</sup>	Not specified
Radiation	Cu Kα	Not specified
R-factor	7.7%	Not specified

## Crystal Packing and Intermolecular Interactions

In the crystal structure of 2-amino-3-chloropyrazine, molecules are organized into centrosymmetric dimers through N-H...N hydrogen bonds, with a nitrogen-nitrogen separation of 3.178(8) Å.[1] These dimers are further linked by additional N-H...N hydrogen bonds [3.275(7) Å] to form pleated sheets, which then stack to build the three-dimensional crystal lattice.[1]

For 2-amino-5-bromopyridine, a key feature is the formation of hydrogen-bonded dimers. The analysis of its crystal structure also reveals important hydrogen-bonding patterns, which have been a subject of study.

## Experimental Protocols

A detailed understanding of the experimental conditions is vital for the replication and validation of crystallographic data.

## Synthesis and Crystallization

2-amino-3-chloropyrazine: The synthesis method is not detailed in the crystallographic report. Crystals suitable for X-ray diffraction were obtained as white, acicular needles.<sup>[1]</sup>

2-amino-5-bromopyridine: The synthesis of this compound can be achieved through various organic synthesis routes. The crystallographic data presented is based on powder diffraction methods.<sup>[1]</sup>

## X-ray Diffraction Data Collection and Refinement

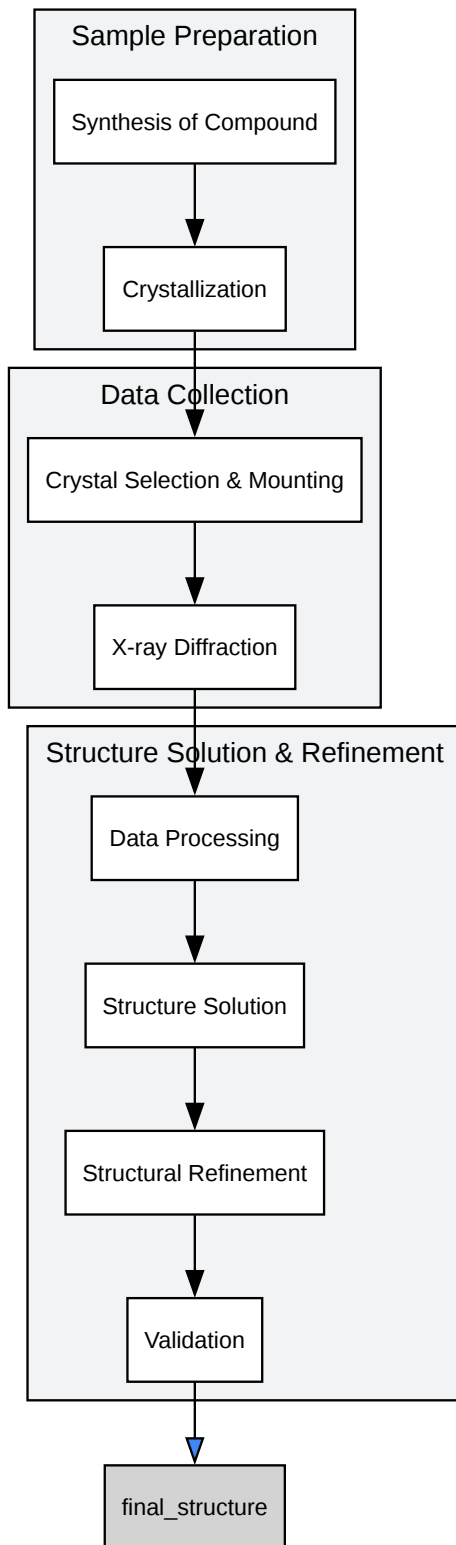
2-amino-3-chloropyrazine: Single-crystal X-ray diffraction data were collected using an integrating Weissenberg camera with Cu K $\alpha$  radiation.<sup>[1]</sup> A total of 648 unique intensities were measured photometrically from film.<sup>[1]</sup> The crystal structure was solved using the symbolic addition method and refined by least-squares techniques to a final R-value of 7.7%.<sup>[1]</sup>

2-amino-5-bromopyridine: The crystal structure was determined from powder diffraction data.<sup>[1]</sup> This method is particularly useful when single crystals of sufficient size and quality for conventional single-crystal X-ray diffraction cannot be obtained.

## Visualizations

To aid in the conceptualization of the processes and relationships discussed, the following diagrams are provided.

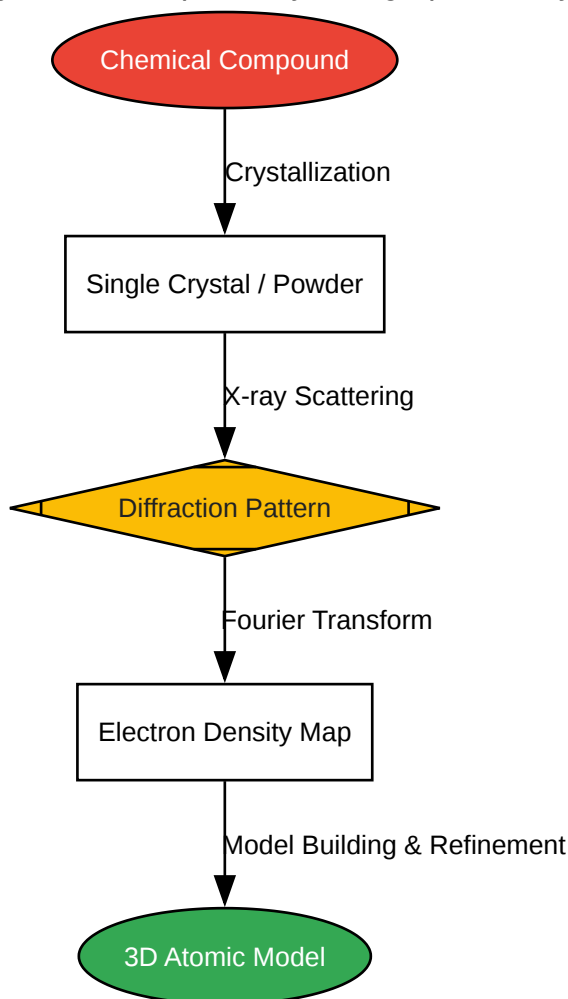
## General X-ray Crystallography Workflow



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*A generalized workflow for X-ray crystallography.*

## Key Relationships in Crystallographic Analysis



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*Logical flow from chemical to 3D structure.*

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## References

- 1. 2-Amino-5-bromopyridine | C<sub>5</sub>H<sub>5</sub>BrN<sub>2</sub> | CID 70622 - PubChem [pubchem.ncbi.nlm.nih.gov]

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